

An In-depth Technical Guide to the Safe Handling of Thymol-d13

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thymol-d13

Cat. No.: B567697

[Get Quote](#)

This guide provides comprehensive safety and handling information for **Thymol-d13**, a deuterated form of Thymol. The information is intended for researchers, scientists, and professionals in drug development who may be working with this compound. Given that specific safety data for **Thymol-d13** is limited, this document primarily relies on the well-established safety profile of its non-deuterated counterpart, Thymol, a standard practice for isotopically labeled compounds.

Chemical and Physical Properties

Thymol-d13 is the deuterium-labeled version of Thymol.^{[1][2]} Thymol itself is a naturally occurring monoterpene phenol found in the essential oils of plants like those in the Lamiaceae family.^{[1][2]} Deuteration, the substitution of hydrogen with its heavy isotope deuterium, is often used to trace the metabolic fate of drug molecules.^[1] The physical and chemical properties of **Thymol-d13** are expected to be very similar to those of Thymol.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ O	[1]
Molecular Weight	163.298 g/mol	[1]
Appearance	White crystalline solid	[3][4]
Melting Point	49 - 51 °C / 120.2 - 123.8 °F	[3]
Boiling Point	232 - 233 °C / 449.6 - 451.4 °F at 760 mmHg	[1][3]
Flash Point	102 °C / 215.6 °F	[3]
Density	~1.0 g/cm ³	[1]
Solubility	Slightly soluble in water; soluble in alcohols and organic solvents.	[4]
Vapor Pressure	1 mmHg	[3]

Toxicological Data

Toxicological data for **Thymol-d13** is not readily available. The following data for Thymol is provided as a reference. It is important to handle **Thymol-d13** with the same precautions as Thymol.

Toxicity Metric	Value	Species	Source
Acute Oral LD50	980 mg/kg	Rat	[5]
Acute Oral LD50	640 mg/kg	Mouse	[5]
Acute Dermal LD50	>2,000 mg/kg	Rat	[6]

Thymol is considered harmful if swallowed and causes severe skin burns and eye damage.[7] It is also toxic to aquatic life with long-lasting effects.[7]

Hazard Identification and Handling Precautions

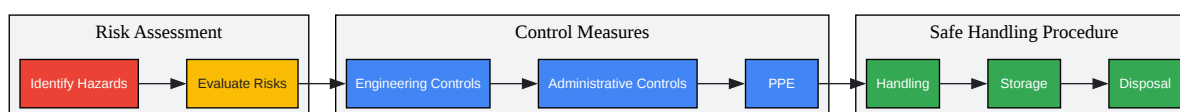
Hazard Statements:

- Harmful if swallowed.[6][7]
- Causes severe skin burns and eye damage.[6][7]
- Toxic to aquatic life with long-lasting effects.[6][7]

Precautionary Measures:

- Do not breathe dust or mist.[7][8]
- Wash skin thoroughly after handling.[7][8]
- Do not eat, drink, or smoke when using this product.[7][8]
- Avoid release to the environment.[6][8]
- Wear protective gloves, protective clothing, eye protection, and face protection.[7][8]

The logical workflow for handling hazardous chemicals like **Thymol-d13** involves a clear understanding of the risks and the implementation of appropriate safety measures.



[Click to download full resolution via product page](#)

Caption: Logical workflow from risk assessment to safe disposal for hazardous chemicals.

Experimental Protocol: Safe Handling in a Laboratory Setting

The following is a generalized protocol for the safe handling of **Thymol-d13** powder in a research environment.

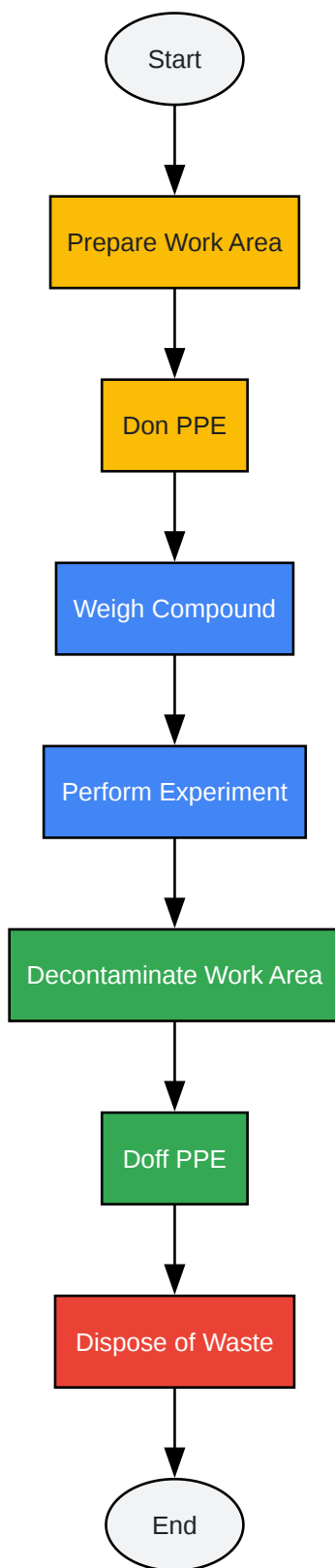
4.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)[\[9\]](#)
- Skin Protection:
 - Hand Protection: Use nitrile rubber gloves. Inspect gloves before use.[\[8\]](#)[\[9\]](#)
 - Body Protection: Wear a protective lab coat. A complete suit protecting against chemicals may be necessary depending on the scale of work.[\[9\]](#)
- Respiratory Protection: If dust is generated, use a full-face respirator with an appropriate filter cartridge (e.g., type ABEK).[\[9\]](#)

4.2. Handling and Storage

- Handling:
 - Use in a well-ventilated area, preferably within a chemical fume hood.[\[8\]](#)[\[10\]](#)
 - Avoid the formation of dust and aerosols.[\[9\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[9\]](#)[\[10\]](#)
 - Wash hands thoroughly after handling.[\[8\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[11\]](#)
 - Store locked up.[\[8\]](#)[\[11\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing substances.[\[10\]](#)

The workflow for safely handling a chemical powder like **Thymol-d13** in a laboratory setting can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the safe laboratory handling of **Thymol-d13**.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration.	[3][11]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes.	[3][11]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.	[3][11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.	[3][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][9]
- Unsuitable Extinguishing Media: Do not use a full water jet.[8]

- Specific Hazards: In case of fire, toxic gases such as carbon monoxide and carbon dioxide may be formed.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[6][8]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment as outlined in Section 4.1. Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust.[9]
- Environmental Precautions: Prevent the product from entering drains. Avoid release into the environment.[6][9]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up the material and place it in a suitable, closed container for disposal.[9]

Disposal Considerations

Dispose of the contents and container in accordance with local, regional, and national regulations. The product should be disposed of at an approved waste disposal plant.[3]

This guide is intended to provide essential safety and handling information for **Thymol-d13** based on the available data for Thymol. It is crucial for all users to consult the specific Safety Data Sheet provided by the supplier and to conduct a thorough risk assessment before beginning any work with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thymol-d13 | CAS#:1219798-93-2 | Chemsrce [chemsrc.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]

- 3. fishersci.com [fishersci.com]
- 4. Pharmacological Properties and Molecular Mechanisms of Thymol: Prospects for Its Therapeutic Potential and Pharmaceutical Development - PMC [pmc.ncbi.nlm.nih.gov]
- 5. uww.edu [uww.edu]
- 6. carlroth.com [carlroth.com]
- 7. consolidated-chemical.com [consolidated-chemical.com]
- 8. pentachemicals.eu [pentachemicals.eu]
- 9. pccarx.com [pccarx.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. guinama.com [guinama.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Thymol-d13]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b567697#safety-data-sheet-and-handling-of-thymol-d13]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com